

"Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate" chemical suppliers

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Compound of Interest

Compound Name:	Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate
Cat. No.:	B1280218

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Technical Guide: Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate, with the CAS Number 72752-80-8, is a heterocyclic organic compound belonging to the benzoxazolone family. Compounds within this class are of significant interest to the pharmaceutical and agrochemical industries due to their diverse biological activities. This technical guide provides a comprehensive overview of the available chemical data, suppliers, synthesis protocols, and reported biological activities of this specific molecule.

Chemical and Physical Properties

While comprehensive experimental data for **Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate** is not consistently available from commercial suppliers, the following table summarizes key computed and reported properties. Researchers should note that some suppliers, such as Sigma-Aldrich, explicitly state that they do not perform analytical testing on this product, and thus, experimental validation of these properties is recommended.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₉ H ₇ NO ₄	PubChem
Molecular Weight	193.16 g/mol	PubChem
CAS Number	72752-80-8	PubChem
IUPAC Name	methyl 2-oxo-3H-1,3-benzoxazole-6-carboxylate	PubChem
Appearance	Solid (predicted)	Sigma-Aldrich[1]
Solubility	Not specified	N/A
Melting Point	Not specified	N/A
Purity	Not specified by major suppliers	N/A

Chemical Suppliers

Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate is available from several chemical suppliers, primarily for research and development purposes. The following table lists some of the known suppliers. It is advisable to contact the suppliers directly to obtain the latest product specifications and availability.

Supplier	Product Number	Notes
Sigma-Aldrich	KOB0033	Sold as part of a collection of unique chemicals; analytical data not collected by the supplier.[1]
Biosynth	XCA75280	-
BenchChem	-	-
Ambeed	-	-
Echemi (various)	-	A platform with multiple listed suppliers.

Experimental Protocols

Synthesis of Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate

A method for the synthesis of **Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate** has been described in the patent literature (CA2849868A1).^[2] The protocol involves the cyclization of a substituted aminophenol using a carbonylating agent.

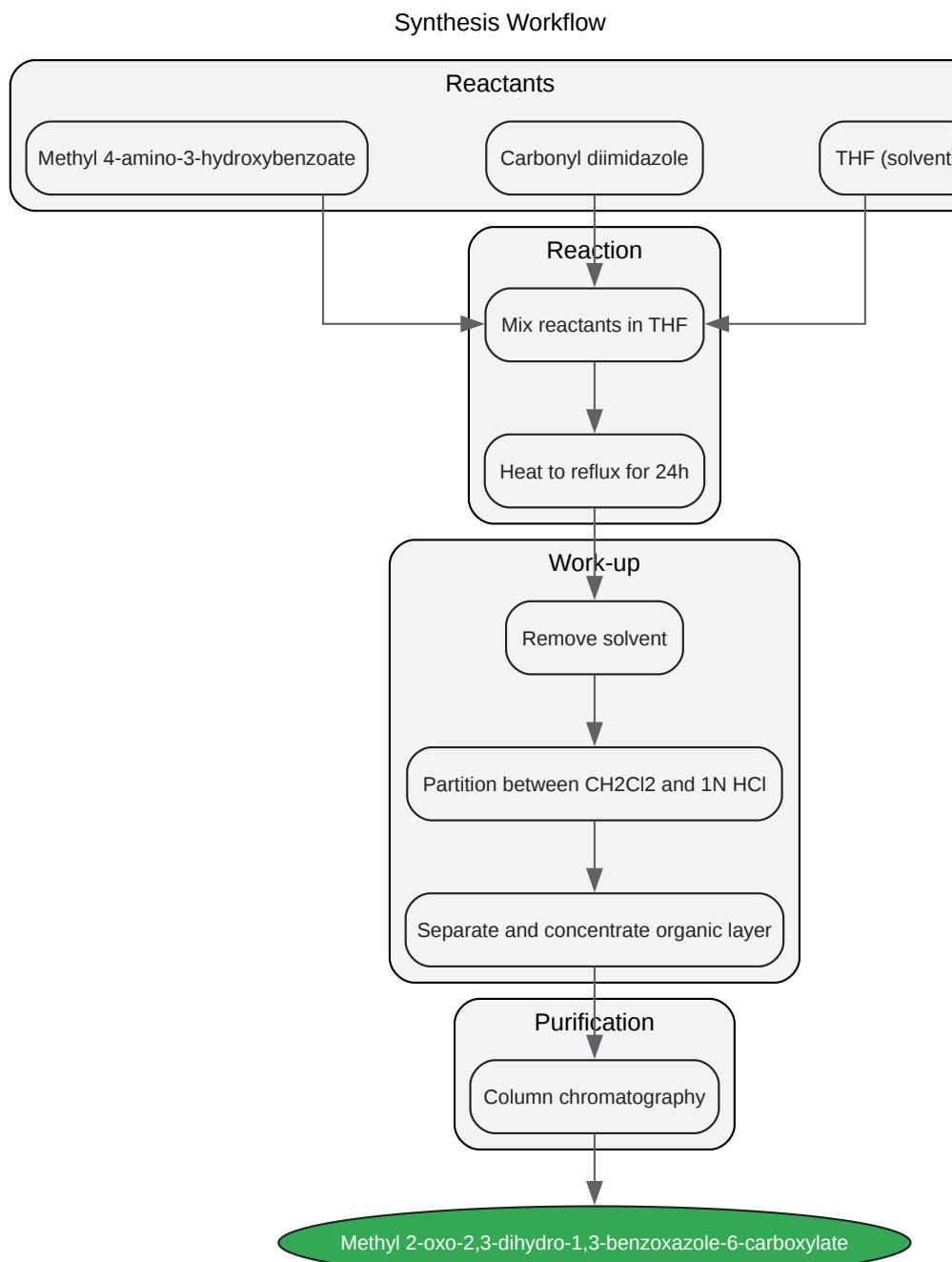
Reactants:

- Methyl 4-amino-3-hydroxybenzoate (Intermediate 75)
- Carbonyl diimidazole (CDI)
- Tetrahydrofuran (THF)
- Dichloromethane (CH_2Cl_2)
- 1N aqueous Hydrochloric acid (HCl)

Procedure:

- A solution of methyl 4-amino-3-hydroxybenzoate (1.06 g, 6.34 mmol) in THF (13.5 mL) is prepared.
- Carbonyl diimidazole (1.88 g, 11.6 mmol) is added to the solution.
- The reaction mixture is heated to reflux temperature for 24 hours.
- After the reaction is complete, the solvent is removed under reduced pressure.
- The resulting residue is partitioned between dichloromethane and a 1N aqueous HCl solution.
- The organic layer is separated, dried, and concentrated to yield the crude product.
- Purification of the crude product can be achieved by column chromatography.

The following diagram illustrates the workflow for the synthesis of **Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate**.



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Caption: Synthesis workflow for **Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate**.

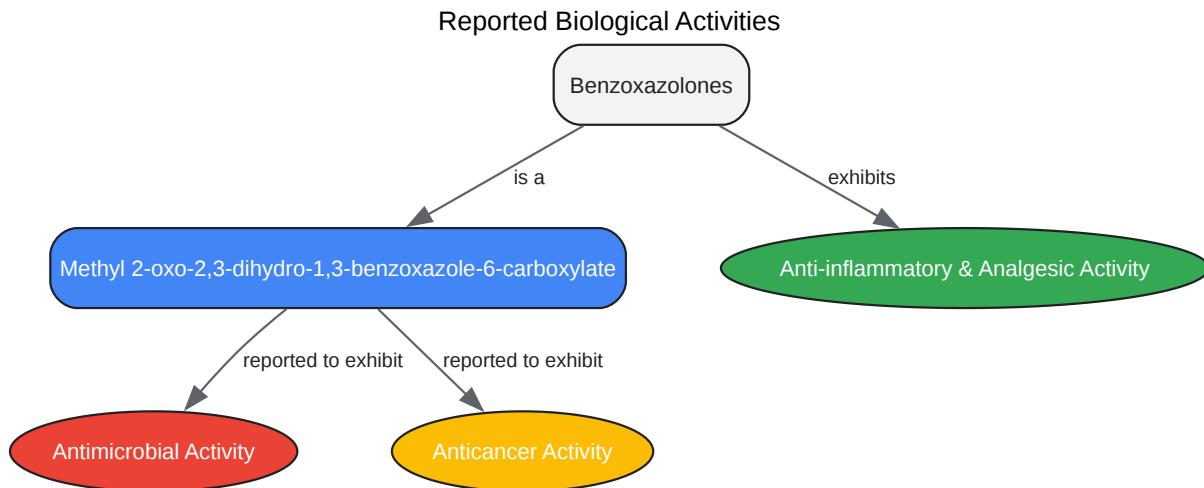
Biological Activity

The biological activities of the broader benzoxazolone class of compounds are well-documented, with many derivatives exhibiting analgesic, anti-inflammatory, antimicrobial, and anticancer properties. Specific research on **Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate** is more limited; however, some studies and chemical databases have pointed towards its potential bioactivity.

Antimicrobial and Anticancer Potential

Several sources suggest that **Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate** has been investigated for its antimicrobial and anticancer properties.^{[3][4]} One study involving the analysis of a methanolic extract of *Helianthemum lippii* identified this compound as a constituent.^{[5][6]} The overall extract displayed a range of biological activities, including antimicrobial, antifungal, and anticancer effects, though the activity of the isolated compound was not individually assessed in this particular study.^{[5][6]} Another source indicates that this compound has shown promising anticancer and antimicrobial activity.^[3] Further dedicated studies are required to fully elucidate the specific biological mechanisms and therapeutic potential of this molecule.

The following diagram illustrates the potential logical relationship between the chemical class and its reported biological activities.



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Caption: Logical relationship of reported biological activities.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate** is classified with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be observed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

Methyl 2-oxo-2,3-dihydro-1,3-benzoxazole-6-carboxylate is a readily available research chemical with potential applications in drug discovery, particularly in the areas of antimicrobial

and anticancer research. While detailed experimental data on its physical properties are sparse, a synthesis protocol has been reported. Further investigation into its specific biological activities and mechanisms of action is warranted to fully understand its therapeutic potential. Researchers are encouraged to perform their own analytical characterization of the compound upon acquisition.

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References

- 1. 2-Oxo-2,3-dihydro-1,3-benzothiazole-6-sulfonyl chloride AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. CA2849868A1 - New cyclohexylamine derivatives having .beta.2 adrenergic agonist and m3 muscarinic antagonist activities - Google Patents [patents.google.com]
- 3. 3-Methyl-2-oxo-2,3-dihydro-benzooxazole-5-carboxylic acid | 154780-52-6 | Benchchem [benchchem.com]
- 4. Methyl 6-fluoro-2-oxo-2,3-dihydrobenzo[d]oxazole-7-carboxylate | Benchchem [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. afz.fapz.uniag.sk [afz.fapz.uniag.sk]
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